

Safeguarding Researchers: A Guide to Handling GSK256073

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK256073

Cat. No.: B607794

[Get Quote](#)

For researchers and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling the investigational compound **GSK256073**, with a focus on personal protective equipment (PPE), operational plans, and disposal procedures.

While a specific Safety Data Sheet (SDS) for **GSK256073** is not publicly available, its nature as a potent, selective GPR109A agonist necessitates careful handling procedures.^{[1][2][3]} The following recommendations are based on best practices for handling biologically active research compounds of unknown comprehensive hazard profiles.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure risk. The following table summarizes the recommended PPE for handling **GSK256073**.

PPE Category	Item	Specifications & Rationale
Hand Protection	Nitrile Gloves	Double-gloving is recommended to provide an extra layer of protection against potential dermal absorption. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Protects eyes from splashes or aerosols.
Body Protection	Laboratory Coat	A fully buttoned lab coat provides a barrier against accidental spills.
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powdered form of the compound to prevent inhalation of fine particles. Use in a well-ventilated area or a fume hood.

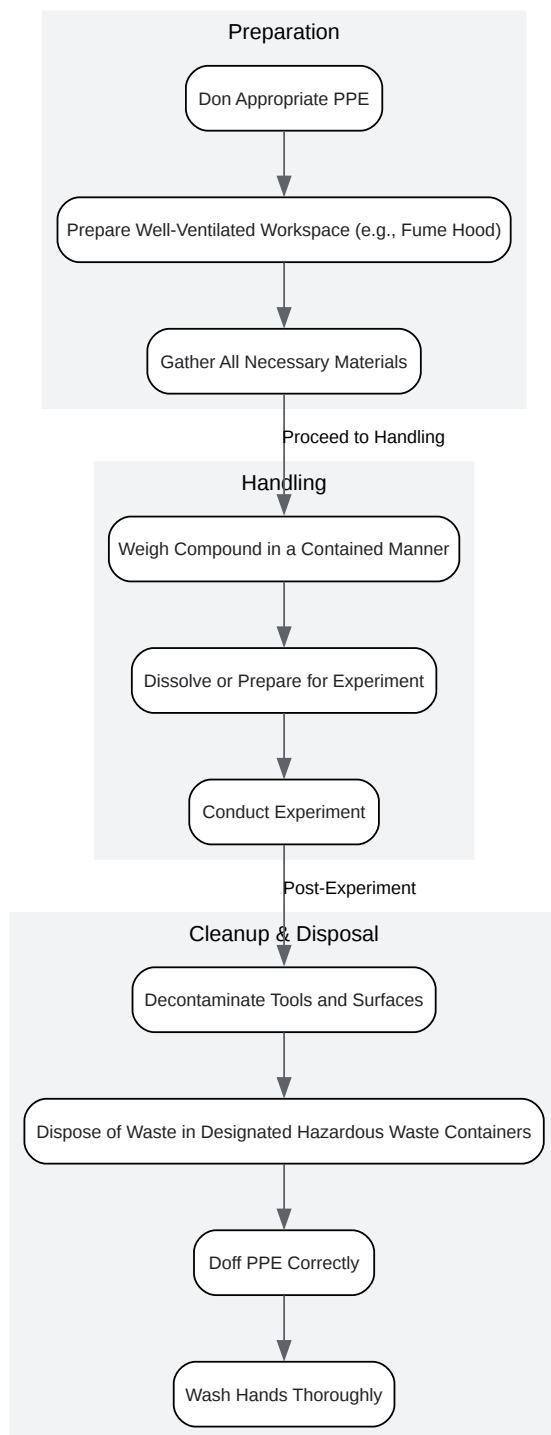
Operational and Disposal Plans

A clear and concise operational workflow is essential for both safety and experimental integrity.

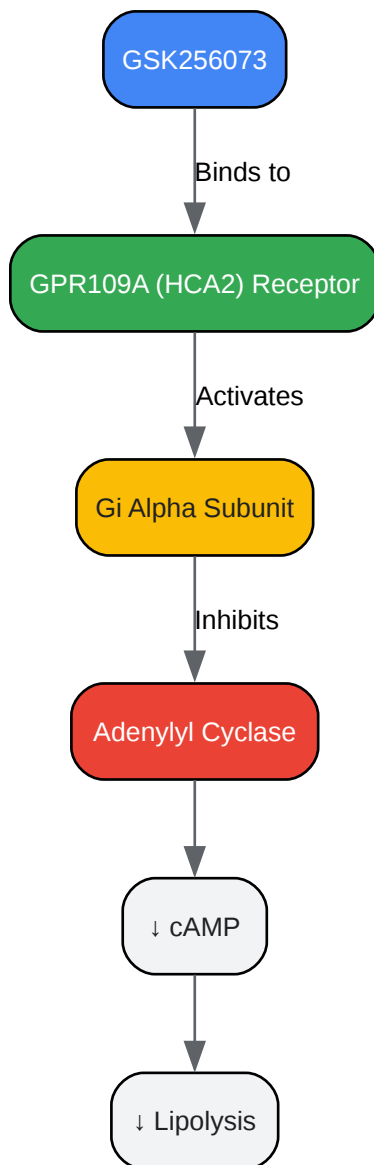
Handling Workflow

The following diagram outlines the standard operating procedure for handling **GSK256073** in a laboratory setting.

GSK256073 Handling Workflow



GSK256073 Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK256073 acutely regulates NEFA levels via HCA2 agonism but does not achieve durable glycaemic control in type 2 diabetes. A randomised trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery and characterization of GSK256073, a non-flushing hydroxy-carboxylic acid receptor 2 (HCA2) agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GSK256073, a selective agonist of G-protein coupled receptor 109A (GPR109A) reduces serum glucose in subjects with type 2 diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safeguarding Researchers: A Guide to Handling GSK256073]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607794#personal-protective-equipment-for-handling-gsk256073]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com